

Best practices for long-term storage of AZD1897

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD1897

Cat. No.: B605747

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Technical Support Center: AZD1897

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **AZD1897**. The information is presented in a question-and-answer format to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **AZD1897**?

A1: For long-term storage, solid **AZD1897** should be stored at -20°C in a dry and dark environment.^[1] Following these conditions helps to minimize degradation and maintain the integrity of the compound for an extended period.

Q2: How should I store stock solutions of **AZD1897**?

A2: Stock solutions of **AZD1897**, typically prepared in DMSO, have different storage recommendations based on temperature. For long-term storage of up to 6 months, it is recommended to store aliquots at -80°C.^{[2][3]} For shorter-term storage of up to one month, -20°C is acceptable.^{[2][4]} It is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.

Q3: Is **AZD1897** sensitive to light?

A3: Yes, it is recommended to store **AZD1897** in the dark, suggesting potential photosensitivity. [1] Exposure to light may lead to degradation of the compound. Therefore, it is best practice to protect both the solid compound and its solutions from light by using amber vials or by wrapping containers in aluminum foil.

Q4: Is **AZD1897** sensitive to moisture?

A4: Yes, the recommendation to store **AZD1897** in a "dry" place indicates that it is likely sensitive to humidity.[1] The presence of moisture can lead to hydrolysis or other forms of degradation. It is advisable to store the solid compound in a desiccator.

Q5: How should I prepare working solutions of **AZD1897** for in vivo experiments?

A5: It is highly recommended to prepare working solutions for in vivo experiments fresh on the same day of use.[2] This minimizes the potential for degradation that can occur in aqueous-based solutions over time. If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[2]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|--|--|--|
| Inconsistent experimental results | Compound degradation due to improper storage. | Review storage conditions. Ensure the solid compound is stored at -20°C or below, and stock solutions are aliquoted and stored at -80°C. Avoid repeated freeze-thaw cycles. Protect from light and moisture. |
| Inaccurate solution concentration. | Re-dissolve a fresh sample of the compound and verify the concentration. Ensure the solvent is appropriate and the compound is fully dissolved. | |
| Precipitation in stock solution upon thawing | Exceeded solubility limit or solvent evaporation. | Gently warm the solution and sonicate to redissolve the precipitate. ^[2] Ensure vials are tightly sealed to prevent solvent evaporation. Consider preparing a more dilute stock solution if the issue persists. |
| Reduced potency of the compound | Degradation from exposure to light or moisture. | Always handle the compound and its solutions under subdued light. Store in amber vials or foil-wrapped containers. Ensure the solid is stored in a desiccator. |
| Age of the stock solution. | Prepare fresh stock solutions from the solid compound, especially if the current stock is approaching the end of its recommended storage period (6 months at -80°C or 1 month at -20°C). ^{[2][4]} | |

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **AZD1897**

| Form | Storage Temperature | Duration | Key Considerations |
|--------------------------|---------------------|--|--|
| Solid Compound | -20°C | Long-term (months to years)[1] | Store in a dry and dark environment.[1] |
| Stock Solution (in DMSO) | -80°C | Up to 6 months[2][3] | Aliquot to avoid freeze-thaw cycles. Protect from light. |
| -20°C | Up to 1 month[2][4] | Aliquot to avoid freeze-thaw cycles. Protect from light. | |
| In Vivo Working Solution | N/A | Prepare fresh for same-day use[2] | N/A |

Experimental Protocols

Protocol 1: General Procedure for Assessing Photostability

This protocol is based on the ICH Q1B guideline for photostability testing and can be adapted for **AZD1897**.

Objective: To evaluate the impact of light exposure on the stability of **AZD1897**.

Methodology:

- Sample Preparation:
 - Prepare two sets of samples of solid **AZD1897** and a solution of **AZD1897** in a suitable solvent (e.g., DMSO).

- One set of samples will be the "test" samples, and the other will be the "dark control" samples.
- Wrap the "dark control" samples completely in aluminum foil to protect them from light.
- Light Exposure:
 - Place the test and dark control samples in a photostability chamber.
 - Expose the samples to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
 - The temperature of the chamber should be controlled and monitored.
- Analysis:
 - At appropriate time intervals, withdraw samples from both the test and dark control groups.
 - Analyze the samples for degradation using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).
 - Compare the chromatograms of the exposed samples to the dark control samples to identify and quantify any degradation products.

Protocol 2: General Procedure for Assessing Hygroscopicity

This protocol provides a general framework for evaluating the moisture sensitivity of **AZD1897**.

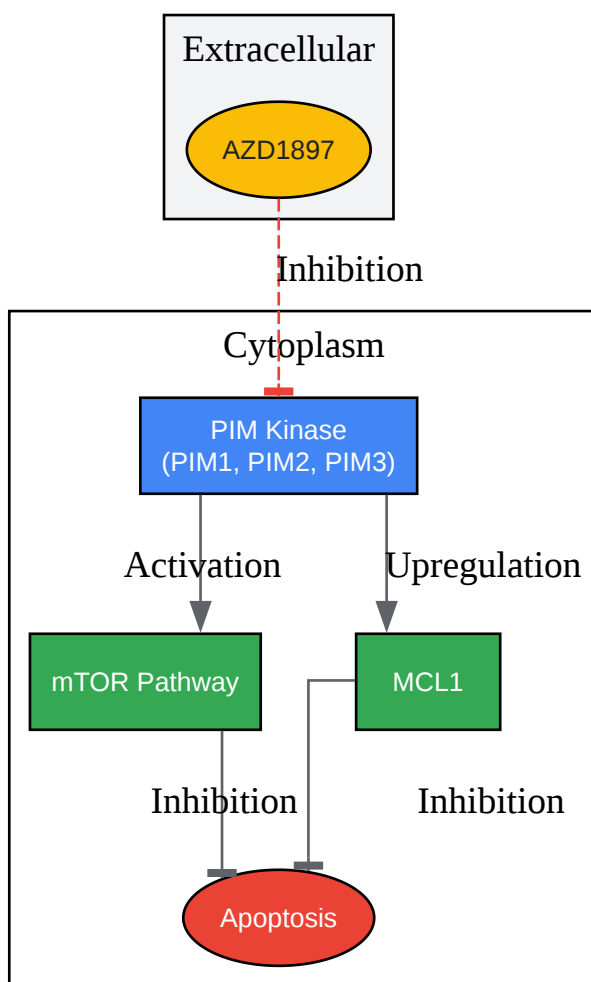
Objective: To determine the tendency of solid **AZD1897** to absorb moisture from the atmosphere.

Methodology:

- Sample Preparation:

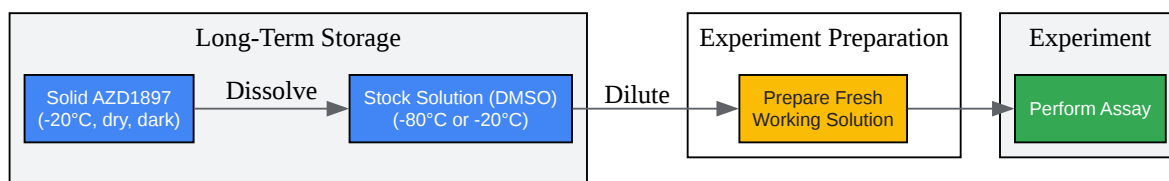
- Accurately weigh a sample of solid **AZD1897** into a pre-weighed container.
- Place the container in a humidity-controlled chamber.
- Humidity Exposure:
 - Expose the sample to a series of controlled relative humidity (RH) conditions (e.g., 25%, 50%, 75%, 90% RH) at a constant temperature (e.g., 25°C).
 - Allow the sample to equilibrate at each humidity level.
- Analysis:
 - At each RH condition, re-weigh the sample to determine the amount of moisture absorbed.
 - Calculate the percentage weight gain at each RH level.
 - The data can be used to construct a moisture sorption isotherm, which illustrates the hygroscopic nature of the compound.

Visualizations



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Caption: **AZD1897** inhibits PIM kinases, leading to downstream inhibition of the mTOR and MCL1 pathways, ultimately promoting apoptosis.



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Caption: Recommended workflow for handling **AZD1897** from long-term storage to experimental use.

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- To cite this document: BenchChem. [Best practices for long-term storage of AZD1897]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605747#best-practices-for-long-term-storage-of-azd1897]

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